Spectroscopic Profile of 3-Ethoxypyridine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*3-Ethoxypyridine*
CAS No.:	*14773-50-3*
Cat. No.:	*B173621*

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This guide provides an in-depth analysis of the spectroscopic signature of **3-Ethoxypyridine**, a key heterocyclic compound relevant in medicinal chemistry and materials science. Designed for researchers, scientists, and drug development professionals, this document synthesizes predictive data with established spectroscopic principles to offer a robust framework for the characterization of this molecule. In the absence of a complete, publicly available experimental dataset, this guide leverages data from analogous compounds to provide a highly accurate, theoretical spectroscopic profile.

Introduction and Molecular Structure

3-Ethoxypyridine belongs to the family of pyridine derivatives, which are fundamental scaffolds in numerous pharmaceuticals and functional materials. The introduction of an ethoxy group at the 3-position of the pyridine ring significantly influences its electronic properties, lipophilicity, and metabolic stability, making its unambiguous identification crucial. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for its structural confirmation and purity assessment.

The structural framework and atom numbering scheme for **3-Ethoxypyridine** (C_7H_9NO, Molecular Weight: 123.15 g/mol) are depicted below.[1] This numbering is used consistently throughout this guide for spectral assignments.

Caption: Molecular structure and atom numbering of **3-Ethoxypyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. The predicted ^1H and ^{13}C NMR data are based on established substituent effects on the pyridine ring, with 3-methoxypyridine and 3-ethylpyridine serving as key reference compounds.[2][3][4]

Predicted ^1H NMR Data

The proton NMR spectrum is expected to show four distinct signals for the aromatic protons and two signals for the ethyl group protons. The electron-donating nature of the ethoxy group and the electron-withdrawing effect of the ring nitrogen dictate the chemical shifts.

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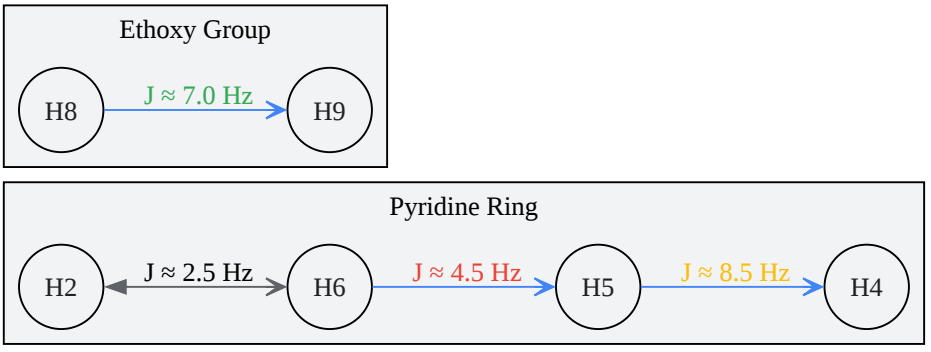
Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H2	~8.25	Doublet (d) or Doublet of Doublets (dd)	J(H2,H6) ≈ 2.5 Hz, J(H2,H4) ≈ 0.5 Hz
H6	~8.20	Doublet of Doublets (dd)	J(H6,H5) ≈ 4.5 Hz, J(H6,H2) ≈ 2.5 Hz
H4	~7.30	Doublet of Doublets of Doublets (ddd)	J(H4,H5) ≈ 8.5 Hz, J(H4,H6) ≈ 1.5 Hz, J(H4,H2) ≈ 0.5 Hz
H5	~7.25	Doublet of Doublets (dd)	J(H5,H4) ≈ 8.5 Hz, J(H5,H6) ≈ 4.5 Hz
H8 (-OCH_2-)	~4.10	Quartet (q)	J(H8,H9) ≈ 7.0 Hz
H9 (-CH_3)	~1.45	Triplet (t)	J(H9,H8) ≈ 7.0 Hz

Interpretation:

- H2 and H6: These protons are adjacent to the electronegative nitrogen atom and are expected to be the most deshielded. H2, being ortho to the ethoxy group, may experience a slight downfield shift compared to H6.
- H4 and H5: These protons are more shielded and appear at higher fields. The coupling patterns arise from interactions with neighboring protons, allowing for unambiguous assignment.
- Ethoxy Group (H8, H9): The quartet-triplet pattern is characteristic of an ethyl group, with the methylene protons (H8) deshielded by the adjacent oxygen atom.



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Caption: Key predicted ^1H-^1H coupling correlations in **3-Ethoxypyridine**.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum is predicted to show seven distinct signals, five for the pyridine ring and two for the ethoxy group.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C3 (C-O)	~155.5
C2	~141.0
C6	~146.5
C5	~123.5
C4	~121.0
C8 (-OCH_2-)	~63.5
C9 (-CH_3)	~14.8

Interpretation:

- C3: The carbon directly attached to the oxygen atom is significantly deshielded and appears furthest downfield in the aromatic region.
- C2 and C6: These carbons are adjacent to the nitrogen and are also deshielded, with C6 typically appearing slightly further downfield than C2.
- C4 and C5: These carbons are the most shielded within the aromatic ring.
- Ethoxy Group (C8, C9): The chemical shifts are characteristic for an aliphatic ether, with C8 being deshielded by the oxygen and C9 appearing in the typical alkyl region.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve approximately 10-20 mg of **3-Ethoxypyridine** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Use a 400 MHz (or higher) NMR spectrometer. Tune and shim the probe for the specific sample and solvent.
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton spectrum with a 90° pulse angle, a relaxation delay of 1-2 seconds, and typically 16-32 scans for good signal-to-noise.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- Data Processing: Apply Fourier transformation to the acquired free induction decays (FIDs). Phase the spectra and reference the chemical shifts to the TMS signal. Integrate the ^1H NMR signals and pick the peaks for both ^1H and ^{13}C spectra.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to specific bond vibrations.

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Wavenumber (cm^{-1})	Vibrational Mode	Expected Intensity
3100-3000	Aromatic C-H Stretch	Medium to Weak
2980-2850	Aliphatic C-H Stretch (CH_3, CH_2)	Strong
1600-1570	Aromatic C=C and C=N Stretch	Medium to Strong
1480-1440	Aromatic C=C and C=N Stretch	Medium to Strong
1250-1200	Aryl-O Stretch (Asymmetric)	Strong
1050-1020	Aryl-O Stretch (Symmetric)	Strong
900-675	Aromatic C-H Out-of-Plane Bend	Strong

Interpretation: The IR spectrum will be dominated by strong absorptions from the C-O ether linkage and the C-H stretches of the ethyl group. The aromatic region will show characteristic C=C and C=N stretching vibrations, and the fingerprint region will contain bands corresponding to the C-H bending modes, which are diagnostic for the substitution pattern of the pyridine ring.

Experimental Protocol for IR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) of the FT-IR spectrometer is clean. Record a background spectrum of the empty ATR crystal.
- Sample Application: Place a single drop of liquid **3-Ethoxypyridine** directly onto the center of the ATR crystal.
- Data Acquisition: Lower the ATR press to ensure good contact between the sample and the crystal. Acquire the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum. Clean the ATR crystal thoroughly with an appropriate solvent (e.g., isopropanol) after the measurement.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule and can reveal structural details through the analysis of fragmentation patterns.

Predicted Mass Spectrum Data (Electron Ionization - EI):

- Molecular Ion ($M^{+\bullet}$): The primary peak is expected at m/z = 123, corresponding to the molecular weight of **3-Ethoxypyridine**. Due to the stable aromatic ring, this peak should be prominent.
- Key Fragments: The fragmentation is likely initiated by the loss of the ethyl group or parts of it.

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m/z Value	Proposed Fragment	Loss from Molecular Ion
123	$[C_7H_9NO]^+•$	Molecular Ion
108	$[M - CH_3]^+$	Loss of a methyl radical
95	$[M - C_2H_4]^+•$	Loss of ethene via rearrangement
94	$[M - C_2H_5]^+$	Loss of an ethyl radical
78	$[C_5H_4N]^+$	Loss of the ethoxy group
67	$[C_4H_5N]^+•$	Fragmentation of the pyridine ring

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edge [fontname="Helvetica", fontsize=9];

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F1 [label="[C₆H₆NO]⁺\nm/z = 108"];
F2 [label="[C₅H₅N]⁺•\nm/z = 95"];
F3 [label="[C₅H₄NO]⁺\nm/z = 94"];
F4 [label="[C₅H₄N]⁺\nm/z = 78"];


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M -> F2 [label="- C₂H₄", color="#FBBC05"];
M -> F3 [label="- •C₂H₅", color="#34A853"];
F3 -> F4 [label="- O", color="#5F6368"];
}
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Caption: Plausible mass spectrometry fragmentation pathway for **3-Ethoxypyridine** under EI conditions.

Experimental Protocol for MS Data Acquisition (GC-MS)

- Sample Preparation: Prepare a dilute solution of **3-Ethoxypyridine** (~1 mg/mL) in a volatile solvent such as dichloromethane or methanol.
- GC Method: Inject 1 µL of the solution into a Gas Chromatograph (GC) equipped with a suitable capillary column (e.g., DB-5ms). Use a temperature program that allows for the separation of the analyte from the solvent and any impurities (e.g., start at 50°C, ramp to 250°C at 10°C/min).
- MS Method: The GC is coupled to a mass spectrometer, typically a quadrupole or ion trap analyzer, operating in Electron Ionization (EI) mode at 70 eV.
- Data Acquisition: Acquire mass spectra across a range of m/z 40-300 as the compound elutes from the GC column.
- Data Analysis: Identify the peak corresponding to **3-Ethoxypyridine** in the total ion chromatogram (TIC). Extract and analyze the mass spectrum associated with this peak.

Conclusion

This guide outlines the predicted comprehensive spectroscopic profile of **3-Ethoxypyridine**. The provided ^{1}H NMR, ^{13}C NMR, IR, and MS data, while theoretical, are grounded in established chemical principles and data from closely related structures. The detailed experimental

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protocols offer a standardized approach for acquiring empirical data. This document serves as a valuable resource for scientists engaged in the synthesis, purification, and analysis of this important heterocyclic compound, facilitating its unambiguous characterization in a research and development setting.

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